

potential research applications of hydrobenzole hydrochloride

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Compound of Interest

Compound Name: Hydrobenzole hydrochloride

Cat. No.: B1218746

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Anticancer Applications

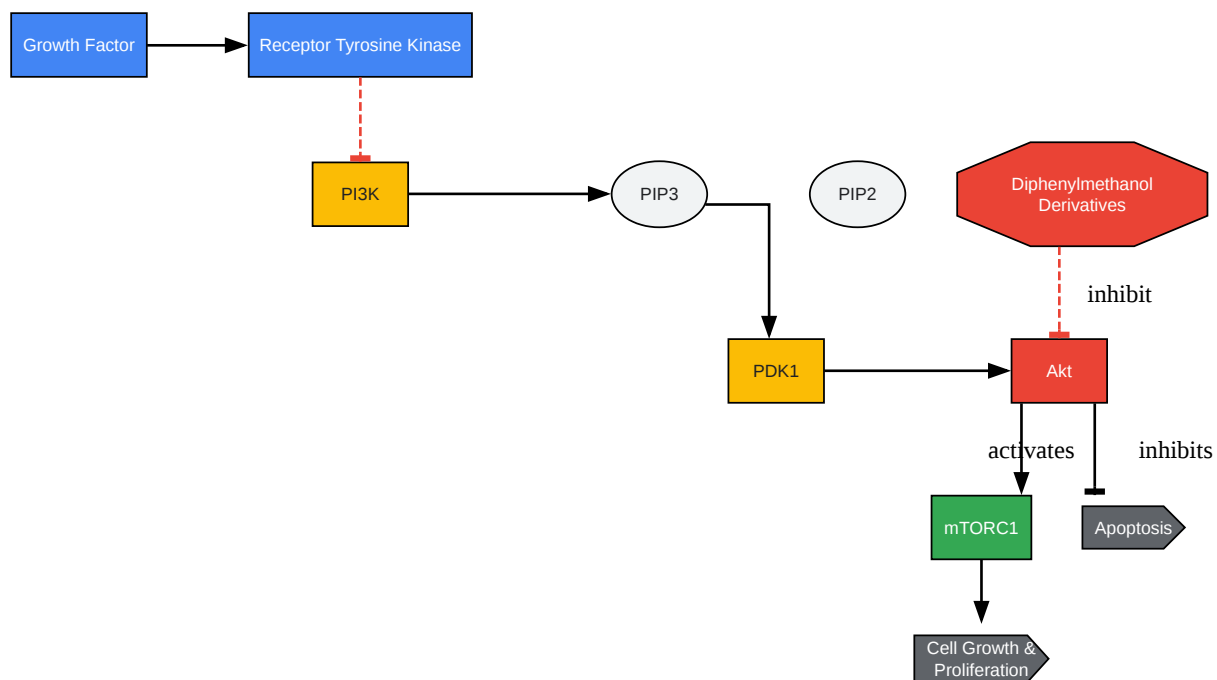
The diphenylmethanol scaffold has been incorporated into numerous molecules exhibiting potent anticancer activity. These derivatives have been shown to induce cell death and inhibit proliferation in various cancer cell lines through the modulation of key signaling pathways.

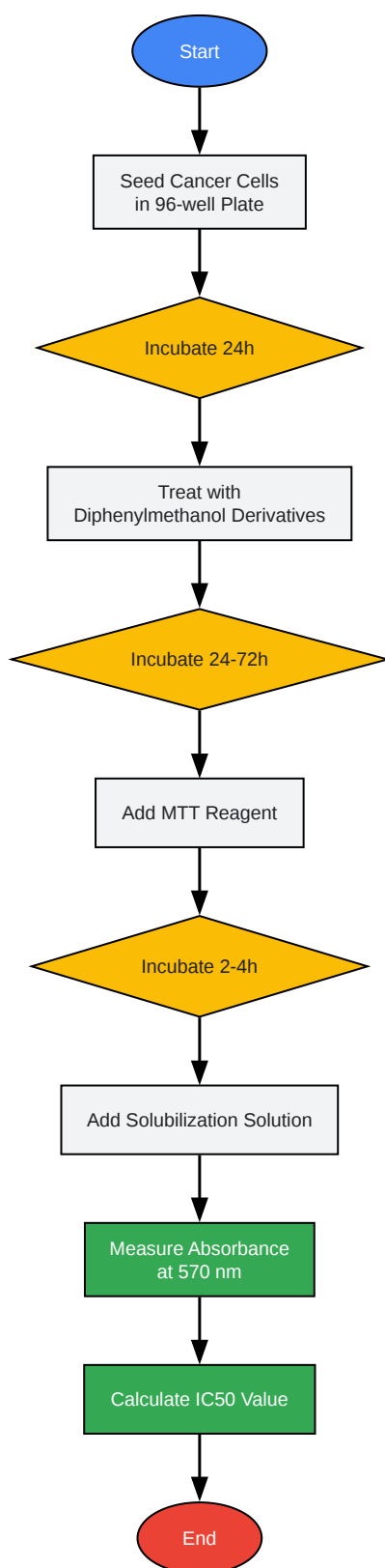
The following table summarizes the in vitro cytotoxic activity (IC₅₀ values) of representative diphenylmethanol derivatives against several human cancer cell lines.

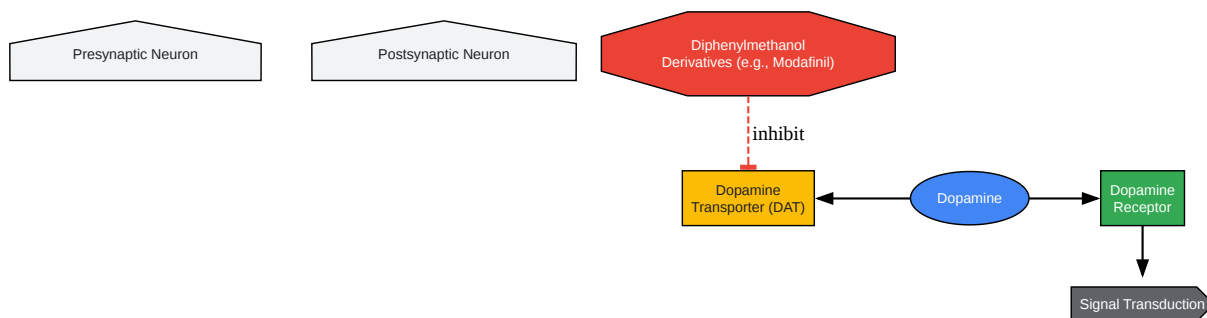
Compound Class	Derivative Example	Cancer Cell Line	IC ₅₀ (μM)	Reference
Benzhydrylpiperazine	Compound 11	HL-60 (Leukemia)	16.80	[2]
Benzhydrylpiperazine	Compound 11	Z138 (Lymphoma)	18.50	[2]
Benzhydrylpiperazine	Compound 11	DND-41 (Leukemia)	19.20	[2]
Benzhydrylpiperazine	Compound 10	HL-60 (Leukemia)	19.90	[2]
Benzhydrylpiperazine	Compound 10	Z138 (Lymphoma)	18.00	[2]
Benzhydrylpiperazine	Compound 10	DND-41 (Leukemia)	18.50	[2]

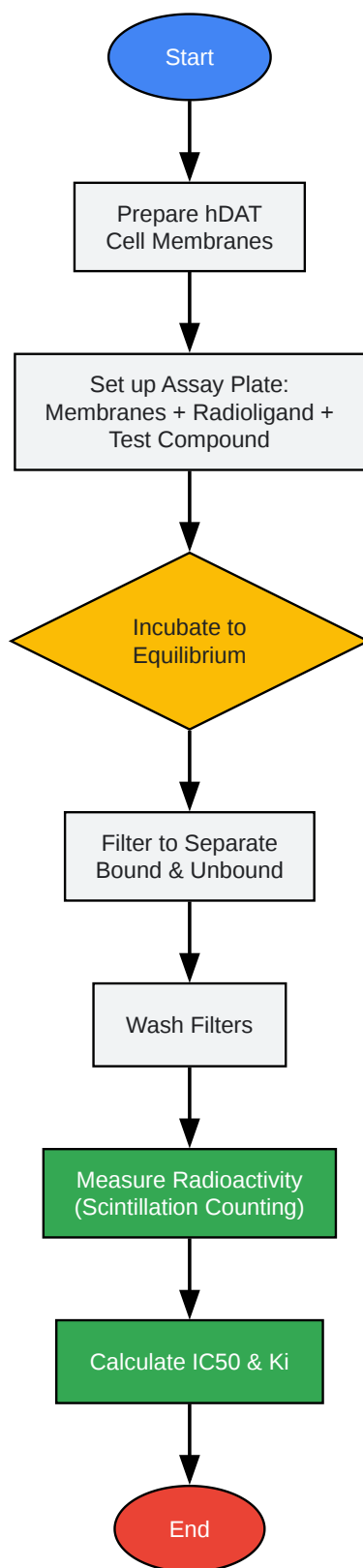
Diphenylmethanol derivatives have been shown to exert their anticancer effects by modulating critical signaling pathways involved in cancer cell proliferation and survival. Two of the most notable pathways are the NF-κB and PI3K/Akt pathways.

- **NF-κB Signaling Pathway:** Certain benzhydryl derivatives have been found to inhibit the growth of multiple myeloma cells by inactivating the NF-κB pathway.[3] NF-κB is a key transcription factor that regulates the expression of genes involved in inflammation, cell survival, and proliferation. Its inhibition can lead to apoptosis in cancer cells.
- **PI3K/Akt Signaling Pathway:** The PI3K/Akt pathway is a central regulator of cell growth, proliferation, and survival.[4][5] Dysregulation of this pathway is a common feature in many cancers.[6] Diphenylmethyl-containing compounds have been investigated as inhibitors of Akt, a key kinase in this pathway.[6]









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